

3,4-Dichlorophenylacetic acid structure and function

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Compound of Interest

Compound Name: 3,4-Dichlorophenylacetic acid

CAS No.: 5807-30-7

Cat. No.: B1329532

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An In-depth Technical Guide to **3,4-Dichlorophenylacetic Acid**: Structure, Function, and Methodologies

Introduction

3,4-Dichlorophenylacetic acid (3,4-DCPAA) is a halogenated aromatic carboxylic acid with the molecular formula $C_8H_6Cl_2O_2$.^{[1][2][3]} While structurally related to the widely known herbicide 2,4-Dichlorophenoxyacetic acid (2,4-D), 3,4-DCPAA possesses a distinct chemical linkage—a methylene bridge connecting the phenyl ring to the carboxyl group, in contrast to the ether linkage in 2,4-D. This structural nuance significantly influences its biological activity and applications. This guide provides a comprehensive technical overview of 3,4-DCPAA, focusing on its physicochemical properties, synthesis, biological functions—most notably its role as a potent auxin analog—and key experimental methodologies. The content herein is synthesized from peer-reviewed literature and authoritative chemical data sources to provide actionable insights for research and development professionals.

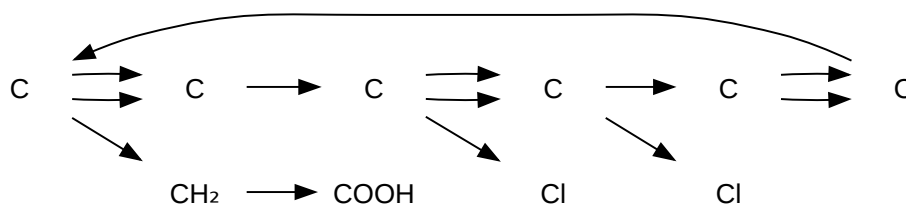
Physicochemical Properties and Molecular Structure

A foundational understanding of a compound's physical and chemical characteristics is paramount for its effective application in research. 3,4-DCPAA is a white to off-white crystalline solid at standard conditions.^{[1][4]} Its key properties are summarized in Table 1.

Table 1: Physicochemical Properties of **3,4-Dichlorophenylacetic Acid**

Property	Value	Source(s)
CAS Number	5807-30-7	[1][3][4]
Molecular Formula	C ₈ H ₆ Cl ₂ O ₂	[1][2][3]
Molecular Weight	205.04 g/mol	[2][4]
IUPAC Name	2-(3,4-dichlorophenyl)acetic acid	[3]
Appearance	White to off-white crystalline solid	[1][4]
Melting Point	89-91 °C	[4]
Solubility	Limited solubility in water; soluble in organic solvents	[1]
InChI Key	ZOUPGSMNSQLUNW-UHFFFAOYSA-N	[1][4]
SMILES	<chem>C1=CC(=C(C=C1CC(=O)O)Cl)Cl</chem>	[5]

The molecular structure, characterized by a phenyl ring substituted with chlorine atoms at the 3 and 4 positions and an acetic acid moiety at position 1, is depicted in the diagram below.



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Caption: Molecular structure of **3,4-Dichlorophenylacetic acid** (3,4-DCPAA).

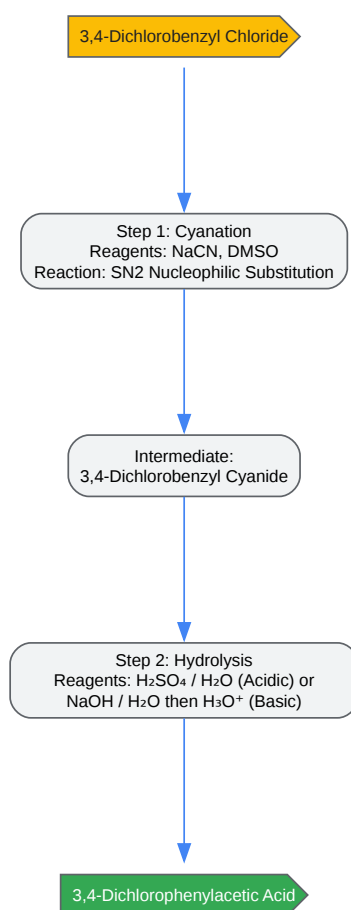
Synthesis of 3,4-Dichlorophenylacetic Acid

While 3,4-DCPAA is commercially available, an understanding of its synthesis is crucial for specialized applications, such as isotopic labeling or analog development. Two scientifically sound and common strategies for synthesizing phenylacetic acids are presented here.

Pathway 1: From 3,4-Dichlorobenzyl Chloride

This is a classic two-step approach involving nucleophilic substitution followed by hydrolysis. The readily available starting material, 3,4-dichlorobenzyl chloride, makes this route efficient and practical.

- **Step A: Cyanation.** 3,4-Dichlorobenzyl chloride is reacted with a cyanide salt (e.g., sodium cyanide) in a polar aprotic solvent like DMSO or acetone. This is a standard S_N2 reaction where the cyanide anion displaces the chloride, forming the intermediate 3,4-dichlorobenzyl cyanide.
- **Step B: Hydrolysis.** The resulting nitrile intermediate is then subjected to hydrolysis under either acidic (e.g., H₂SO₄/H₂O) or basic (e.g., NaOH/H₂O, followed by acidic workup) conditions. This converts the nitrile group (-CN) into a carboxylic acid group (-COOH), yielding the final product, 3,4-DCPAA.



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Caption: Workflow for the synthesis of 3,4-DCPAA from 3,4-dichlorobenzyl chloride.

Pathway 2: Willgerodt-Kindler Reaction

This powerful reaction transforms an aryl alkyl ketone into a terminal thioamide, which can then be hydrolyzed to the corresponding carboxylic acid. This pathway offers an alternative starting from 3,4-dichloroacetophenone.

- Step A: Thioamide Formation. 3,4-Dichloroacetophenone is heated with elemental sulfur and a secondary amine (e.g., morpholine).[6][7][8] The reaction proceeds through a complex mechanism involving the formation of an enamine, thiation, and rearrangement, ultimately migrating the carbonyl function to the terminal methyl group to form a thioamide.[7][8]
- Step B: Hydrolysis. The resulting N-morpholinyl thioamide is hydrolyzed using a strong acid or base to yield 3,4-DCPAA.

This method is particularly valuable as it achieves a skeletal rearrangement and oxidation in a single pot, showcasing a unique transformation in organic synthesis.[9]

Biological Function: An Auxin Analog

The most well-documented biological function of 3,4-DCPAA is its activity as a synthetic auxin in plants.[6][10] Auxins are a class of plant hormones that play a central role in regulating nearly every aspect of plant growth and development. 3,4-DCPAA mimics the effects of the primary endogenous auxin, indole-3-acetic acid (IAA).

Mechanism of Action

Recent studies have elucidated the molecular mechanism by which 3,4-DCPAA exerts its effects.[5][6][10]

- **Receptor Binding:** At the molecular level, auxin perception occurs via a co-receptor complex involving an F-box protein, such as TRANSPORT INHIBITOR RESPONSE 1 (TIR1), and an Aux/IAA transcriptional repressor. 3,4-DCPAA binds directly to the auxin-binding pocket of TIR1.[6][10][11] Molecular docking studies show that 3,4-DCPAA has a high binding affinity for the TIR1 receptor.[6][10][11]
- **Degradation of Aux/IAA Repressors:** The binding of 3,4-DCPAA stabilizes the interaction between TIR1 and the Aux/IAA repressor protein. This targets the repressor for ubiquitination by the SCFTIR1 E3 ubiquitin ligase complex and subsequent degradation by the 26S proteasome.
- **Gene Expression:** The degradation of the Aux/IAA repressor relieves the repression of Auxin Response Factors (ARFs), which are transcription factors that bind to Auxin Response Elements (AuxREs) in the promoters of auxin-responsive genes. This leads to the induction of a wide array of genes responsible for cell division, expansion, and differentiation.[6][10]
- **Polar Auxin Transport:** Like other auxins, 3,4-DCPAA also affects polar auxin transport by inhibiting the endocytosis of PIN-FORMED (PIN) auxin efflux carriers.[6][10] This modulation of auxin flow is critical for establishing auxin gradients that guide developmental processes.



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Caption: Simplified auxin signaling pathway initiated by 3,4-DCPAA.

Physiological Effects in Plants

The auxin-like activity of 3,4-DCPAA translates to several observable physiological effects that are valuable in agricultural contexts:

- Promotion of Root Growth: It stimulates the growth of roots in various crops, including cucumber, cabbage, tomato, and maize.[10]
- Induction of Adventitious Roots: It effectively promotes the formation of adventitious roots, which is crucial for vegetative propagation.[6][10]
- Cell Elongation: A classic auxin response, 3,4-DCPAA promotes the elongation of oat coleoptile segments.[6][10]

These effects position 3,4-DCPAA as a promising plant growth regulator for enhancing crop development and yield.[10]

Safety and Toxicology

Toxicological data specific to 3,4-DCPAA is limited. It is critical for researchers to consult the specific Safety Data Sheet (SDS) for the material they are handling and not to extrapolate data from its isomer, 2,4-D, as their metabolic fates and toxicological profiles may differ significantly. [12]

Based on available SDS documentation, 3,4-DCPAA is classified with the following hazards under the Globally Harmonized System (GHS).[3][10]

Table 2: GHS Hazard Classification for **3,4-Dichlorophenylacetic Acid**

Hazard Class	Hazard Code	Statement	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[3]

Handling Precautions: Due to these hazards, standard laboratory personal protective equipment (PPE) is required when handling 3,4-DCPAA. This includes:

- Eye Protection: Safety glasses or goggles.[10]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[10]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.[10]
- Skin Protection: A lab coat should be worn, and exposed skin should be washed thoroughly after handling.[10]

Experimental Methodologies

Protocol: HPLC Analysis of 3,4-DCPAA

High-Performance Liquid Chromatography (HPLC) is a standard method for determining the purity of 3,4-DCPAA and quantifying it in experimental samples. The following provides a general protocol adaptable for this purpose, based on methods used for structurally similar aromatic acids.[13][14]

Objective: To determine the purity of a 3,4-DCPAA sample by reverse-phase HPLC with UV detection.

Materials:

- HPLC system with UV/DAD detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size)
- Acetonitrile (HPLC grade)
- Deionized water (18 M Ω ·cm)
- Formic acid or Acetic acid (HPLC grade)
- 3,4-DCPAA standard and sample

Procedure:

- Mobile Phase Preparation:

- Mobile Phase A: 0.1% Formic Acid in Deionized Water.
- Mobile Phase B: Acetonitrile.
- Filter and degas both mobile phases prior to use.
- Standard Preparation:
 - Prepare a stock solution of 1 mg/mL 3,4-DCPAA in acetonitrile.
 - Perform serial dilutions to create a calibration curve (e.g., 1, 10, 25, 50, 100 µg/mL).
- Sample Preparation:
 - Accurately weigh and dissolve the 3,4-DCPAA sample in acetonitrile to a concentration within the calibration range.
 - Filter the sample through a 0.22 µm syringe filter before injection.
- HPLC Conditions:
 - Column: C18, 4.6 x 150 mm, 5 µm
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 25 °C
 - Detector Wavelength: 230 nm and 280 nm[14]
 - Gradient Program:
 - 0-2 min: 30% B
 - 2-15 min: 30% to 90% B
 - 15-18 min: 90% B

- 18-19 min: 90% to 30% B
- 19-25 min: 30% B (re-equilibration)
- Data Analysis:
 - Integrate the peak corresponding to 3,4-DCPAA.
 - Calculate the purity of the sample by comparing its peak area to the calibration curve (% Purity = [Area_{sample} / Area_{total}] x 100).

Causality: A C18 column is chosen for its excellent retention of nonpolar to moderately polar compounds like 3,4-DCPAA. The acidic mobile phase ensures the carboxylic acid group remains protonated, leading to sharp, symmetrical peaks. A gradient elution is used to ensure good separation from potential impurities and a reasonable run time.

Conclusion

3,4-Dichlorophenylacetic acid is a compound of significant interest, primarily due to its potent auxin-like activity in plants. Its mechanism of action through the canonical TIR1-mediated auxin signaling pathway is well-supported, making it a valuable tool for plant biology research and a candidate for agricultural applications as a plant growth regulator. While its synthesis can be achieved through established organic chemistry reactions, detailed public-domain toxicological data remains sparse, necessitating careful handling according to its GHS classification. The analytical methods outlined provide a robust framework for its characterization and quantification. For professionals in agrochemical and pharmaceutical development, 3,4-DCPAA serves as both a bioactive molecule and a versatile chemical intermediate.

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